

# A Comparative Guide to Phytomycin Alternatives in Organic Farming Systems

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## Compound of Interest

Compound Name: *Phytomycin*

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The phasing out of antibiotics such as streptomycin (**Phytomycin**) in organic agriculture has necessitated the development and evaluation of effective alternatives for managing bacterial diseases. This guide provides an objective comparison of commercially available and researched alternatives, with a focus on their efficacy, modes of action, and the experimental data supporting their use.

## Efficacy of Phytomycin Alternatives Against Key Bacterial Diseases

The performance of various organic bactericides varies significantly depending on the target pathogen, crop, and environmental conditions. The following tables summarize the reported efficacy of several alternatives compared to conventional standards like streptomycin.

### Fire Blight (*Erwinia amylovora*)

Fire blight is one of the most destructive bacterial diseases of pome fruits. Control in organic systems often relies on a programmed approach, integrating multiple products.

Product (Active Ingredient)	Trade Name(s)	Efficacy (% Control)	Notes	Citations
Aureobasidium pullulans (strains CF10 & CF40)	Blossom Protect™	50 - 92%	Often used in combination with a buffer. Efficacy is comparable to streptomycin in some trials. Can cause fruit russetting.	[1]
Bacillus subtilis (strain QST 713)	Serenade® Opti	>50% (light pressure) - 100% (heavy pressure)	Demonstrates moderate to high efficacy depending on disease pressure.	[2]
Bacillus amyloliquefaciens (strain D747)	Double Nickel™ 55, Double Nickel™ LC	>50% (light pressure) - 100% (heavy pressure)	Often shows good efficacy, particularly when combined with low-rate copper products.	[2][3]
Copper Octanoate	Cueva®	~50 - 75%	A soluble copper soap with lower phytotoxicity risk than fixed coppers. Efficacy can be variable.	[2][4]
Copper Hydroxide	Kocide®, Champ®, Previsto®	~50 - 75%	Fixed copper that provides residual protection. Risk of phytotoxicity, especially in wet conditions.	[2][4]

Kasugamycin	Kasumin®	Statistically equivalent to streptomycin	An antibiotic with a different mode of action than streptomycin. [4] Not approved for organic use in all regions.
Hydrogen Dioxide + Peroxyacetic Acid	OxiDate® 2.0, Jet-Ag®	Variable	Contact sterilant that provides rapid knockdown of bacteria. No residual activity.
Potassium Aluminum Sulfate	LMA	~85%	Shows high efficacy in some European trials. [5]
Streptomycin (Standard)	Firewall®, Agri-Mycin®	>90%	Included for baseline comparison. [5]

## Bacterial Spot (*Xanthomonas* spp.) of Tomato and Pepper

Bacterial spot is a major disease of tomatoes and peppers, particularly in warm, humid climates. Management in organic systems is challenging due to the limited number of effective materials.

Product (Active Ingredient)	Trade Name(s)	Efficacy (% Disease Reduction)	Target Pathogen(s)	Notes	Citations
Bacillus subtilis	Serenade®	Variable	Xanthomonas perforans	Can provide some suppression, often used in a rotational program.	<a href="#">[6]</a>
Copper Hydroxide + Mancozeb	Various	Variable	Xanthomonas perforans	A standard conventional treatment. Copper resistance is widespread in X. perforans populations.	<a href="#">[6]</a>
Acibenzolar- S-methyl	Actigard®	Variable	Xanthomonas perforans	A plant activator that induces systemic acquired resistance. Not a direct bactericide.	<a href="#">[6]</a>

## Bacterial Speck (*Pseudomonas syringae* pv. *tomato*) of Tomato

Bacterial speck can cause significant damage to tomato fruit and foliage, especially under cool, moist conditions.

Product (Active Ingredient)	Trade Name(s)	Efficacy (% Disease Reduction)	Notes	Citations
Bacillus subtilis	33.33%	Seed treatment with B. subtilis was found to be effective.	[7]	
Pseudomonas fluorescens (strain A506)	Blight-Ban A506®	18% (mean over 9 experiments)	Showed some level of disease reduction in field trials.	[8]
Pseudomonas syringae (strain Cit7)	28% (mean over 10 experiments)	A non-pathogenic strain of P. syringae that acts as a biological control agent.	[8]	

## Bacterial Canker (*Pseudomonas syringae*) of Stone Fruit

Bacterial canker is a serious and often fatal disease of stone fruit trees. Organic management options are limited.

Product (Active Ingredient)	Trade Name(s)	Efficacy	Notes	Citations
Copper Hydroxide	Various	Effective	Can reduce epiphytic populations of the bacteria.	[9]
Copper Oxide	Nordox® 75 WG	High	Showed high efficacy in protecting leaves and fruit in field trials.	[6]
Copper Gluconate	Controlphyt Cu, Sergomil L-60, Viflo CuB	Moderate	Efficacy was similar to copper oxide in some studies.	[6]
Bacillus amyloliquefaciens QST713	Serenade® ASO	Lower than copper	Showed lower efficacy compared to copper-based products in field trials.	[6]

## Bacterial Soft Rot (*Pectobacterium* spp.) of Potato

Bacterial soft rot can cause significant losses in stored potatoes. Management focuses on preventative measures.

Product (Active Ingredient)	Trade Name(s)	Efficacy	Notes	Citations
Bacillus subtilis	Serenade®	Reduces incidence	In-furrow application at planting has been shown to reduce the incidence of soft rot.	[10]

## Modes of Action and Signaling Pathways

Understanding the mechanisms by which these alternatives function is crucial for developing effective and sustainable disease management programs.

### Biologicals: A Multi-pronged Approach

Many biological control agents, such as *Bacillus* species and *Aureobasidium pullulans*, employ multiple modes of action:

- **Competition:** The biological agent colonizes the plant surface, outcompeting the pathogenic bacteria for space and nutrients.
- **Antibiosis:** The biological agent produces secondary metabolites, such as lipopeptides (e.g., iturins, fengycins, surfactins from *Bacillus*), that have direct antimicrobial activity against the pathogen.
- **Induced Systemic Resistance (ISR) and Systemic Acquired Resistance (SAR):** The presence of the biological agent on or in the plant triggers the plant's own defense mechanisms, leading to a state of heightened resistance throughout the plant.

The induction of systemic resistance involves complex signaling pathways within the plant.

- **Systemic Acquired Resistance (SAR):** Often triggered by necrotizing pathogens, SAR is typically mediated by the salicylic acid (SA) signaling pathway. The accumulation of SA leads

to the expression of pathogenesis-related (PR) proteins, which have antimicrobial properties. *Aureobasidium pullulans* has been shown to induce SAR in apple flowers.[11][12]

Figure 1: Simplified SAR pathway induced by pathogens and *A. pullulans*.

- Induced Systemic Resistance (ISR): Typically initiated by beneficial microbes like *Bacillus* species, ISR is mediated by the jasmonic acid (JA) and ethylene (ET) signaling pathways. These pathways also lead to the expression of defense-related genes.

Figure 2: Simplified ISR pathway induced by *Bacillus* species.

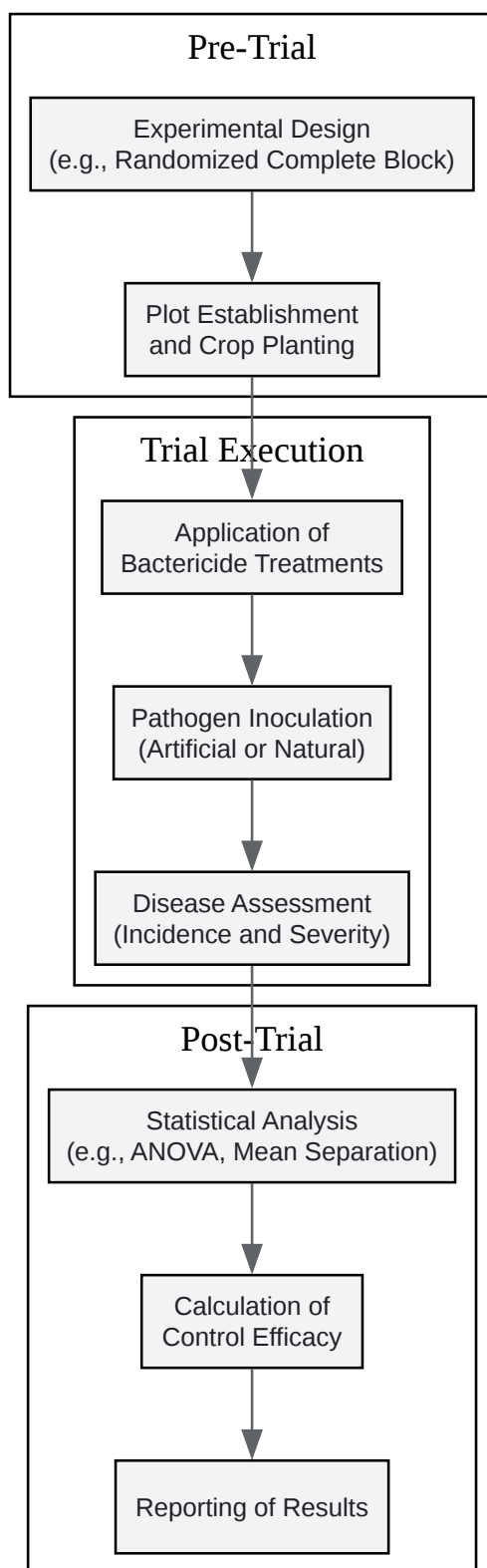
## Copper-Based Bactericides

Copper-based products have been a mainstay in both conventional and organic agriculture for bacterial disease control. Their primary mode of action is the release of copper ions ( $\text{Cu}^{2+}$ ), which are toxic to bacterial cells. These ions can denature proteins and enzymes, disrupt cell membranes, and interfere with key cellular processes. Copper bactericides are primarily protectants, meaning they must be present on the plant surface before the pathogen arrives to be effective.

## Experimental Protocols

The data presented in this guide are derived from field and laboratory studies. A general experimental workflow for evaluating the efficacy of bactericides is outlined below.





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Figure 3: General experimental workflow for bactericide efficacy trials.

## Key Methodological Considerations

- **Experimental Design:** Field trials are typically conducted using a randomized complete block design (RCBD) with multiple replications to account for field variability.
- **Treatments:** Treatments include the alternative bactericides, a negative control (e.g., water spray), and often a positive control (e.g., streptomycin or a standard copper product).
- **Application:** Products are applied according to the manufacturer's recommendations, with careful attention to timing (e.g., based on bloom stage for fire blight) and frequency.
- **Inoculation:** In many research trials, plants are artificially inoculated with the pathogen to ensure uniform disease pressure.
- **Disease Assessment:**
  - **Disease Incidence:** The percentage of plants or plant parts (e.g., flower clusters, leaves) showing symptoms of the disease.
  - **Disease Severity:** The extent of disease on an infected plant or plant part, often rated on a scale (e.g., 0-5 or 0-100%).<sup>[13]</sup>
- **Efficacy Calculation:** Control efficacy is often calculated using Abbott's formula:
  - $\text{Efficacy (\%)} = [1 - (\text{Disease in Treated Plot} / \text{Disease in Control Plot})] \times 100$

## Conclusion

A variety of alternatives to **Phytomycin** are available for organic management of bacterial diseases. Biological control agents, such as *Bacillus* species and *Aureobasidium pullulans*, offer complex modes of action that include direct antagonism and the induction of plant resistance. Copper-based products remain an important tool, though their use requires careful management to avoid phytotoxicity and environmental accumulation. The selection of the most appropriate alternative will depend on the specific disease, crop, and local conditions. A programmed approach that integrates multiple strategies is often the most effective and sustainable solution for managing bacterial diseases in organic farming systems.

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